

# Personal protective equipment for handling Cetyl Alcohol

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## Compound of Interest

Compound Name: Cetyl Alcohol

Cat. No.: B1195841

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## Essential Safety and Handling Guide for Cetyl Alcohol

This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Cetyl Alcohol**. It offers step-by-step procedures for safe handling, storage, and disposal to ensure a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Cetyl alcohol** is a combustible solid that can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to proper PPE protocols is critical to mitigate exposure risks.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or tightly sealed safety glasses.[\[4\]](#) [\[5\]](#) A face shield may be necessary when there is a splash hazard.[\[5\]](#)
- Skin Protection: Chemical-resistant gloves, such as butyl or nitrile rubber, are recommended. [\[4\]](#) A lab coat, chemical-resistant apron, or coveralls should be worn to prevent skin contact. [\[6\]](#)[\[7\]](#)

- Respiratory Protection: Work in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust.[1][3] If dust is generated and ventilation is inadequate, a NIOSH-approved dust respirator should be used.[6][8] For major spills or fire situations, a self-contained breathing apparatus (SCBA) may be required.[4][8]

## Operational and Disposal Plans

### Handling and Storage Protocol:

- Ventilation: Always handle **Cetyl Alcohol** in a well-ventilated area or within a chemical fume hood.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling.[1]
- Storage: Keep the container tightly closed in a cool, dry, and well-ventilated place.[1][3][5] Store away from strong oxidizing agents, acids, and halogens.[1][9]
- Equipment: Ensure all equipment used for handling is properly grounded to prevent static discharge.[8]

### Spill Response and Disposal Plan:

- Evacuation: In case of a spill, evacuate unnecessary personnel from the area.[2]
- Ventilation: Ensure the spill area is well-ventilated.[1]
- Containment: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.[1][7][8] For larger spills, use a shovel to collect the material.[8]
- Cleaning: After the material has been collected, clean the spill site.[1]
- Disposal: Dispose of the waste material and empty containers in accordance with all applicable federal, state, and local environmental regulations.[9][10] Do not dispose of with household garbage.[10]

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to remove contact lenses if present and easy to do so.[\[1\]](#)[\[2\]](#) Seek medical attention if eye irritation persists.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of soap and water.[\[1\]](#)[\[2\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[\[1\]](#)[\[6\]](#) Seek medical attention if respiratory symptoms develop.[\[4\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[\[2\]](#)[\[4\]](#) Call a poison center or physician for guidance.[\[1\]](#)

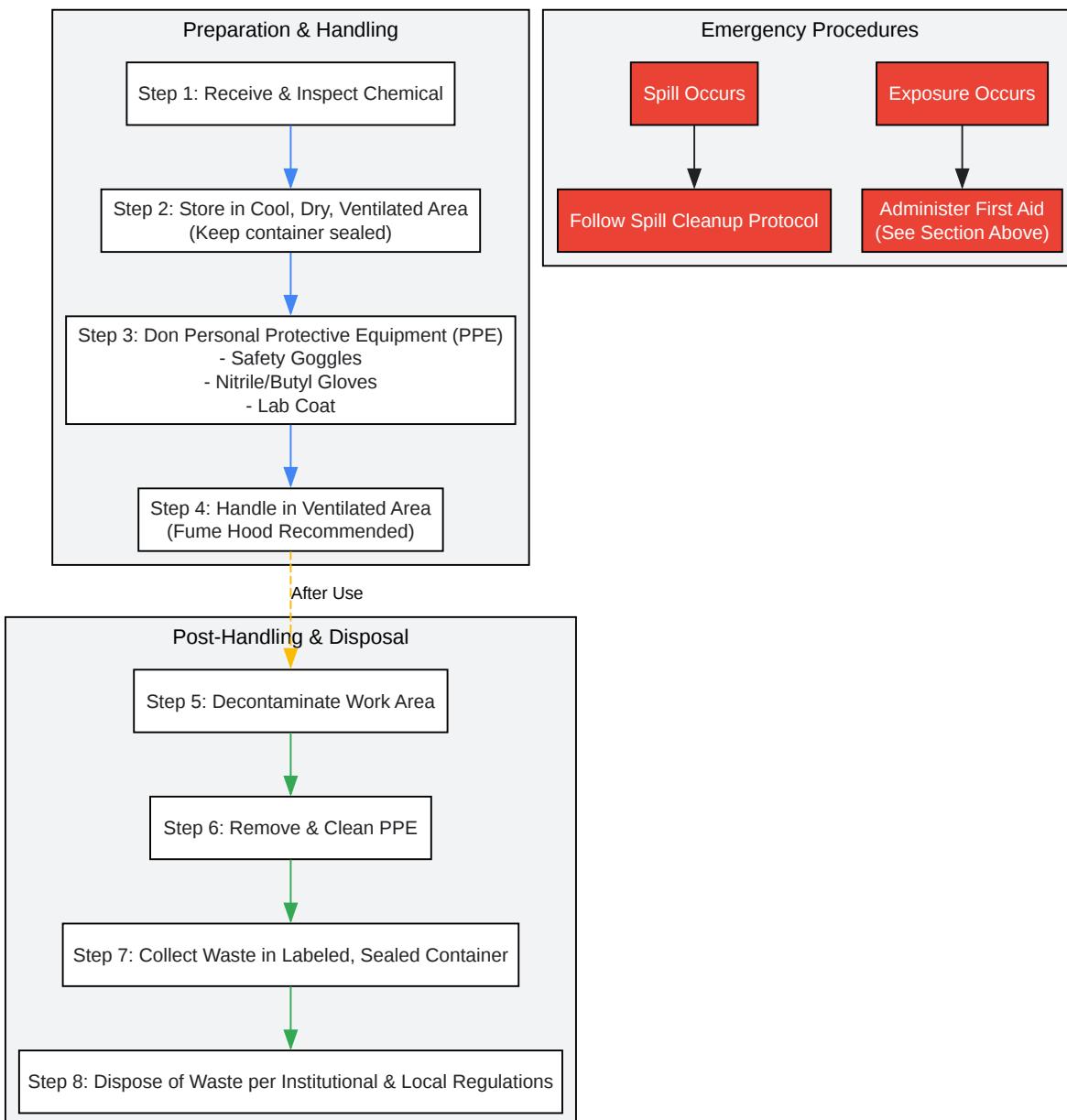
## Chemical and Physical Properties

The following table summarizes key quantitative data for **Cetyl Alcohol**.

Property	Value
CAS Number	36653-82-4 <a href="#">[1]</a> <a href="#">[6]</a>
Chemical Formula	C <sub>16</sub> H <sub>34</sub> O / CH <sub>3</sub> (CH <sub>2</sub> ) <sub>14</sub> CH <sub>2</sub> OH <a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	242.43 g/mol <a href="#">[1]</a>
Appearance	White powder or flakes with a faint odor <a href="#">[1]</a> <a href="#">[7]</a>
Melting Point	45 - 56 °C (113 - 133 °F) <a href="#">[7]</a> <a href="#">[9]</a>
Boiling Point	Approximately 300 - 320 °C (572 - 608 °F) <a href="#">[9]</a>
Flash Point	110 - 160 °C (230 - 320 °F) <a href="#">[1]</a> <a href="#">[6]</a>
Autoignition Temperature	251 °C (484 °F) <a href="#">[1]</a>
Solubility	Insoluble in water; partially soluble in alcohol and ether <a href="#">[1]</a>
Acute Oral Toxicity (LD50)	5000 mg/kg (Rat) <a href="#">[6]</a> <a href="#">[7]</a>
Acute Dermal Toxicity (LD50)	>2600 mg/kg (Rabbit) <a href="#">[6]</a>

## Experimental Protocols & Visualizations

The safe handling of **Cetyl Alcohol** can be visualized as a clear workflow from receipt of the chemical to its final disposal.

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Caption: Workflow for the safe handling of **Cetyl Alcohol**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)